

Application Notes and Protocols for Europium-151 Based Immunoassay Development

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Compound of Interest

Compound Name: *Europium-151*

CAS No.: *14378-48-4*

Cat. No.: *B079109*

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Introduction

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) immunoassays utilizing **Europium-151** as a donor fluorophore offer a robust and sensitive platform for quantifying biomolecular interactions. This technology combines the low background advantages of time-resolved fluorescence (TRF) with the homogeneous format of FRET, making it particularly suitable for high-throughput screening and drug discovery.^{[1][2][3]} The long fluorescence lifetime of lanthanide chelates, such as Europium, allows for a time-gated detection approach that effectively minimizes interference from short-lived background fluorescence, thereby enhancing assay sensitivity and data quality.^{[1][4][5]}

These application notes provide a comprehensive guide to the principles, development, and execution of **Europium-151** based immunoassays. Detailed protocols for antibody labeling and a general TR-FRET immunoassay procedure are provided to assist researchers in implementing this powerful technique.

Principle of TR-FRET Immunoassay

A TR-FRET immunoassay is based on the energy transfer between a donor and an acceptor fluorophore when they are in close proximity (typically 1-10 nm).[6] In this system, an antibody or other biomolecule is labeled with a **Europium-151** chelate (the donor), and a second interacting molecule is labeled with a suitable acceptor fluorophore (e.g., allophycocyanin (APC) or other compatible dyes).

When the donor and acceptor are brought together by a binding event (e.g., an antibody-antigen interaction), excitation of the Europium chelate by a light source (e.g., a flash lamp or laser at ~320-340 nm) results in non-radiative energy transfer to the acceptor.[7] The acceptor then emits light at its characteristic wavelength.[2] The time-resolved detection of the acceptor's emission, after a delay to allow for the decay of background fluorescence, provides a highly sensitive and specific measurement of the binding event.[8] The efficiency of this energy transfer is inversely proportional to the sixth power of the distance between the donor and acceptor.[6]

Key Advantages of Europium-151 Based TR-FRET

- **High Sensitivity:** Time-resolved detection significantly reduces background noise, leading to an improved signal-to-noise ratio.[1][8]
- **Homogeneous Format:** The "no-wash" format simplifies the assay workflow, making it amenable to automation and high-throughput screening.[2]
- **Reduced Interference:** The long-lived fluorescence of Europium minimizes interference from fluorescent compounds in the sample matrix.[1]
- **Robustness and Reproducibility:** The ratiometric detection of donor and acceptor emissions can correct for variations in liquid handling and reagent concentrations.

Data Presentation

Table 1: Typical Performance Characteristics of a **Europium-151** Based TR-FRET Immunoassay

Parameter	Typical Value	Description
Excitation Wavelength	320 - 340 nm	The optimal wavelength range for exciting the Europium chelate.[7]
Donor Emission	~615-620 nm	The characteristic emission wavelength of the Europium-151 chelate.[3][7][9]
Acceptor Emission	~665 nm	A common emission wavelength for acceptor fluorophores like APC.[3][7][9]
Fluorescence Lifetime	Milliseconds	The long decay time of Europium allows for time-gated detection.[1]
Assay Window (S/B)	>10	A high signal-to-background ratio is typically achievable.
Limit of Detection (LOD)	fM to pM range	Dependent on the affinity of the antibodies and specific assay conditions.[10]
Z'-factor	≥ 0.5	A measure of assay quality and suitability for high-throughput screening.

Experimental Protocols

Protocol 1: Labeling Antibodies with Europium-151 Chelates

This protocol describes a general method for covalently labeling antibodies with a **Europium-151** chelate. Commercially available labeling kits offer a more streamlined process and are recommended for ease of use.[11]

Materials:

- Antibody to be labeled (at 1 mg/mL in a suitable buffer, see below)
- Europium chelate with a reactive group (e.g., N-hydroxysuccinimide ester for reaction with primary amines)
- Reaction Buffer: 10-50 mM MES, HEPES, or MOPS, pH 6-7[11]
- Quenching Buffer: e.g., 1 M Tris-HCl, pH 8.0
- Size-exclusion chromatography column (e.g., Sephadex G-25) or dialysis equipment
- Storage Buffer: PBS with 0.1% BSA and 0.05% sodium azide

Procedure:

- Antibody Preparation: Dialyze the antibody against the Reaction Buffer to remove any interfering substances like Tris or glycine. Adjust the antibody concentration to 1 mg/mL.
- Chelate Preparation: Dissolve the Europium chelate in an anhydrous organic solvent (e.g., DMSO) immediately before use.
- Conjugation Reaction: Add a molar excess of the dissolved chelate to the antibody solution. The optimal molar ratio of chelate to antibody should be determined empirically but a starting point of 20:1 is common.
- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature with gentle mixing, protected from light.
- Quenching: Add Quenching Buffer to stop the reaction. Incubate for 15-30 minutes at room temperature.
- Purification: Separate the labeled antibody from the unreacted chelate using a size-exclusion chromatography column or by dialysis against the Storage Buffer.
- Characterization: Determine the degree of labeling by measuring the absorbance of the antibody at 280 nm and the Europium chelate at its specific absorbance maximum.

- **Storage:** Store the labeled antibody at 4°C, protected from light. For long-term storage, aliquoting and freezing at -20°C or -80°C may be appropriate, but avoid repeated freeze-thaw cycles.

Protocol 2: General Europium-151 TR-FRET Immunoassay (Sandwich Format)

This protocol outlines a typical sandwich immunoassay for the detection of a target analyte. Optimization of antibody concentrations, incubation times, and buffer components is crucial for achieving optimal assay performance.

Materials:

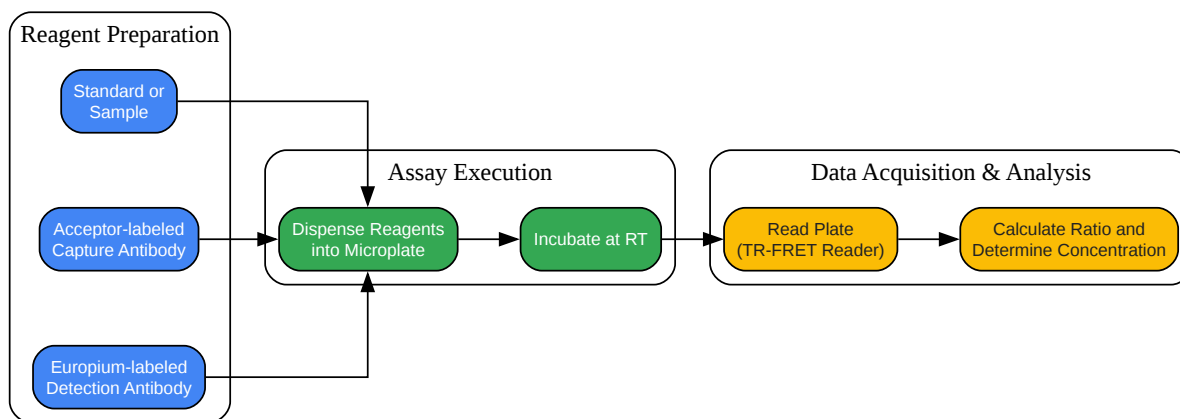
- **Europium-151** labeled detection antibody
- Acceptor fluorophore-labeled capture antibody
- Target analyte (for standard curve) and unknown samples
- Assay Buffer: e.g., 10 mM HEPES, pH 7.4, 150 mM NaCl, 0.005% Tween-20, and 0.1% BSA^[12]
- 384-well, low-volume, white microplates
- TR-FRET compatible microplate reader

Procedure:

- **Reagent Preparation:** Dilute the labeled antibodies, standards, and samples to their final concentrations in Assay Buffer.
- **Assay Plate Setup:** Add the assay components to the wells of the microplate in the following order:
 - Assay Buffer
 - Standard or sample

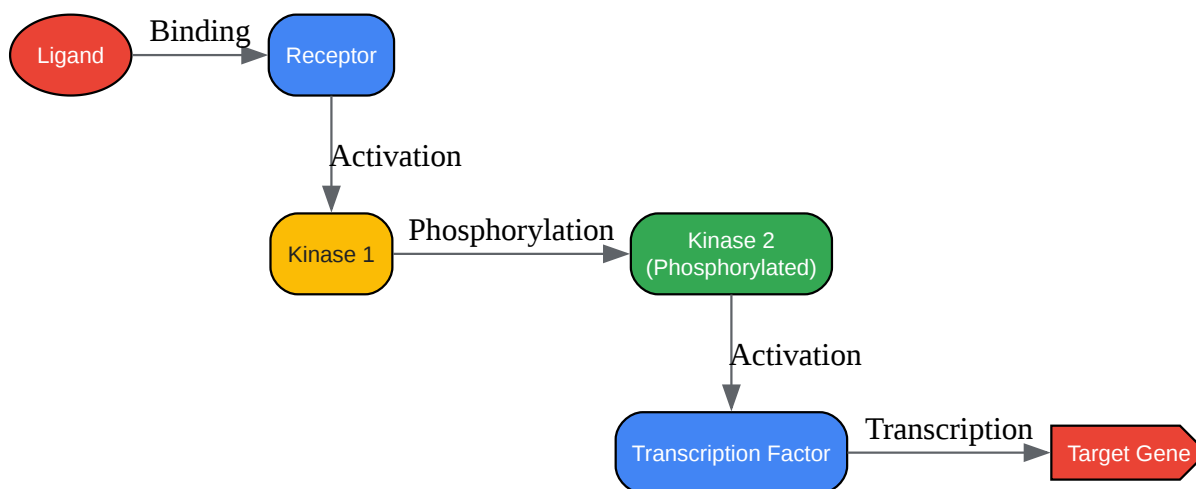
- Acceptor-labeled capture antibody
- **Europium-151** labeled detection antibody
- Incubation: Incubate the plate at room temperature for a specified period (e.g., 1-4 hours), protected from light. Incubation time should be optimized for the specific antibody-antigen pair.
- Signal Detection: Measure the time-resolved fluorescence using a microplate reader equipped for TR-FRET. Set the reader with the appropriate excitation and emission wavelengths, and a time delay before measurement.
 - Excitation: ~340 nm
 - Emission 1 (Europium): ~620 nm
 - Emission 2 (Acceptor): ~665 nm
 - Delay Time: e.g., 50-100 μ s
 - Integration Time: e.g., 100-400 μ s
- Data Analysis:
 - Calculate the TR-FRET ratio: $(\text{Emission at 665 nm} / \text{Emission at 620 nm}) * 10,000$.
 - Generate a standard curve by plotting the TR-FRET ratio against the concentration of the standards.
 - Determine the concentration of the unknown samples by interpolating their TR-FRET ratios from the standard curve.

Mandatory Visualizations



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Caption: Experimental workflow for a **Europium-151** based TR-FRET sandwich immunoassay.



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Caption: Generic signaling pathway illustrating a potential application for immunoassay quantification.

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